

Spectroscopic Profile of Euphorbia Factor L8: A Technical Guide

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Compound of Interest

Compound Name: *Euphorbia factor L8*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the spectroscopic data and experimental protocols for **Euphorbia factor L8**, a lathyrane diterpenoid isolated from the seeds of *Euphorbia lathyris*. This guide is intended to serve as a technical resource for the identification, characterization, and further investigation of this compound.

Summary of Spectroscopic Data

Euphorbia factor L8 possesses the molecular formula $C_{30}H_{37}NO_7$ and a molecular weight of 523.61 g/mol ^[1] Its structure has been elucidated through comprehensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) spectroscopy and single-crystal X-ray diffraction. ^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum of **Euphorbia factor L8**, recorded in $CDCl_3$ at 150 MHz, reveals 30 distinct carbon signals, consistent with its molecular formula. The chemical shifts are indicative of a complex diterpenoid structure containing carbonyl groups, olefinic carbons, and a variety of aliphatic carbons.

Table 1: ^{13}C NMR Spectroscopic Data for **Euphorbia Factor L8**

Carbon No.	Chemical Shift (δ , ppm)
1	48.6
2	37.7
3	81.6
4	52.3
5	65.5
6	144.4
7	34.9
8	21.0
9	35.4
10	25.3
11	28.5
12	146.6
13	134.3
14	196.6
15	92.5
16	14.2
17	115.5
18	29.0
19	16.8
20	12.4
21	164.9
22	126.0
23	137.0

24	123.3
25	153.5
26	151.0
27	170.2
28	21.6
29	169.7
30	22.1

Source: Li et al., 2008[1]

While the complete ^1H NMR data for **Euphorbia factor L8** is not readily available in the reviewed literature, analysis of closely related lathyrane diterpenoids, such as Euphorbia factor L1, can provide valuable comparative insights into the expected proton chemical shifts and coupling constants.

Mass Spectrometry (MS)

Liquid chromatography-electrospray ionization mass spectrometry (LC-ESI-MS) has been utilized for the analysis of **Euphorbia factor L8**. In positive ionization mode, the protonated molecule $[\text{M}+\text{H}]^+$ is observed, confirming the molecular weight of the compound.

Table 2: Mass Spectrometry Data for **Euphorbia Factor L8**

Ion	Observed m/z
$[\text{M}+\text{H}]^+$	524.3 (calculated for $\text{C}_{30}\text{H}_{38}\text{NO}_7^+$)

Infrared (IR) Spectroscopy

Specific IR absorption data for **Euphorbia factor L8** is not detailed in the available literature. However, based on the known structure, characteristic absorption bands are expected for the carbonyl groups (esters and a ketone), carbon-carbon double bonds, and carbon-oxygen single bonds. For comparison, the IR spectrum of the related compound Euphorbia factor L3 shows

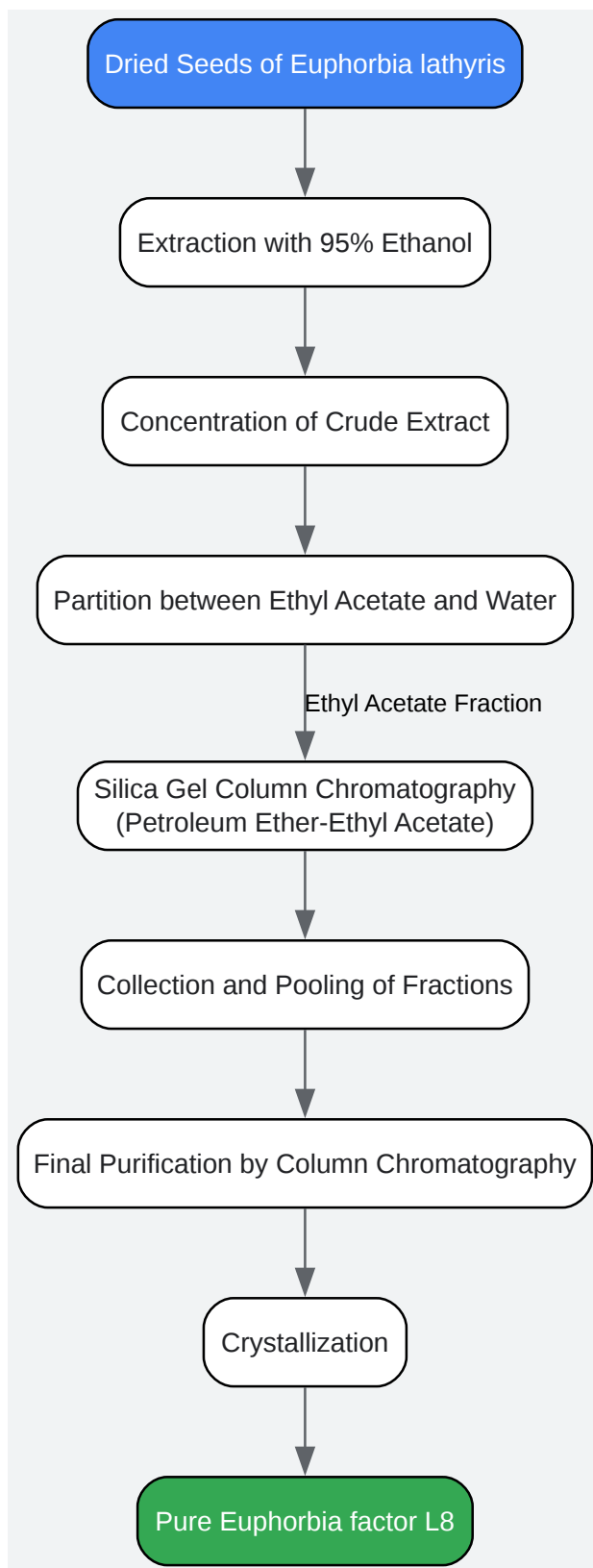
absorption bands at 1739 cm^{-1} and 1714 cm^{-1} (C=O stretching), and 1650 cm^{-1} and 1622 cm^{-1} (C=C stretching).

Experimental Protocols

Isolation of Euphorbia Factor L8

The isolation of **Euphorbia factor L8** from the seeds of *Euphorbia lathyris* is a multi-step process involving extraction and chromatographic separation.

Workflow for Isolation of **Euphorbia factor L8**



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Caption: Isolation workflow for **Euphorbia factor L8**.

- **Extraction:** The air-dried and powdered seeds of *Euphorbia lathyris* are extracted with 95% ethanol at room temperature.
- **Concentration:** The ethanolic extract is concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with ethyl acetate. The ethyl acetate soluble fraction is collected.
- **Column Chromatography:** The ethyl acetate fraction is subjected to silica gel column chromatography, eluting with a gradient of petroleum ether and ethyl acetate.
- **Fraction Collection:** Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Final Purification:** Fractions containing **Euphorbia factor L8** are combined and further purified by repeated column chromatography.
- **Crystallization:** The purified compound is crystallized from a suitable solvent system to yield pure **Euphorbia factor L8**.

Spectroscopic Analysis

NMR Spectroscopy:

- **Sample Preparation:** A few milligrams of the purified compound are dissolved in an appropriate deuterated solvent (e.g., CDCl_3).
- **Instrumentation:** ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer (e.g., 400 or 600 MHz).
- **Data Acquisition:** Standard pulse sequences are used for acquiring 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra.

Mass Spectrometry:

- **Instrumentation:** A liquid chromatography system coupled to a mass spectrometer with an electrospray ionization (ESI) source is typically used.

- **Sample Introduction:** The sample, dissolved in a suitable solvent, is introduced into the mass spectrometer via the LC system.
- **Data Acquisition:** Mass spectra are acquired in positive or negative ion mode over a specific mass range.

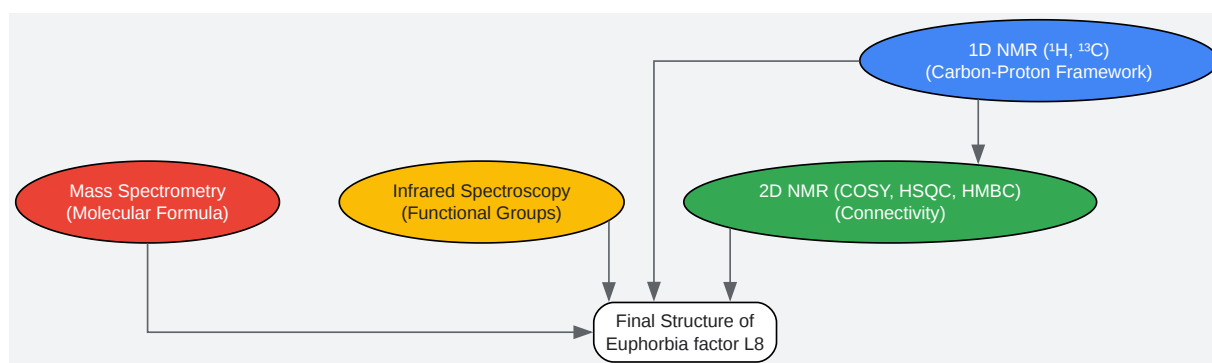
Infrared Spectroscopy:

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.
- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer is used to record the spectrum.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} .

Logical Relationships in Spectroscopic Analysis

The combination of different spectroscopic techniques is crucial for the unambiguous structure elucidation of complex natural products like **Euphorbia factor L8**.

Spectroscopic Data Integration for Structure Elucidation



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Caption: Integration of spectroscopic data for structural analysis.

This guide provides a foundational understanding of the spectroscopic properties of **Euphorbia factor L8**. For more in-depth analysis and interpretation, researchers are encouraged to consult the primary literature.

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References

- 1. Euphorbia factor L8: a diterpenoid from the seeds of Euphorbia lathyris - PMC [pmc.ncbi.nlm.nih.gov]
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